

What are the fundamental properties of Acetanilide for research?

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Compound of Interest

Compound Name: Acetanilide

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Acetanilide: A Comprehensive Technical Guide for Researchers

Introduction: **Acetanilide**, also known as N-phenylacetamide, is an organic compound with the chemical formula $C_6H_5NHC(O)CH_3$.^[1] It is an odorless, solid chemical that typically appears as white to gray flakes or a crystalline powder.^{[1][2][3]} Historically significant as one of the first aniline derivatives found to possess analgesic and antipyretic properties, it was introduced into medicine in 1886 under the trade name Antifebrin.^{[1][2][4]} While its direct therapeutic use has been largely discontinued due to toxicity, **acetanilide** remains a compound of great interest in research and industry.^{[1][5]} It serves as a crucial intermediate in the synthesis of pharmaceuticals, dyes, and rubber accelerators, and is a model compound for studying electrophilic aromatic substitution and purification techniques like recrystallization.^{[1][2][6][7]} This guide provides an in-depth overview of its fundamental properties, experimental protocols, and key characteristics relevant to scientific research.

Physical and Chemical Properties

Acetanilide is a stable, combustible solid under most conditions.^{[1][2][8]} It is characterized by its white, glossy, crystalline appearance.^{[3][8]} While only slightly soluble in cold water, its solubility increases significantly in hot water, a property pivotal for its purification.^{[2][8][9]} It is readily soluble in various organic solvents.^{[2][8][9]}

Property	Value	Source(s)
Molecular Formula	C ₈ H ₉ NO	[1][2][9]
Molar Mass	135.17 g/mol	[3][9]
Appearance	White, glossy, crystalline powder or flakes	[2][3][8]
Odor	Odorless	[2][3]
Melting Point	113–115 °C (235–239 °F)	[1][2][9]
Boiling Point	304 °C (579 °F)	[1][2][8]
Density	1.219 g/cm ³	[1][3][9]
Solubility in Water	<0.56 g/100 mL (25 °C)	[1]
Solubility (Other)	Soluble in hot water, ethanol, diethyl ether, acetone, chloroform, glycerol, and benzene.	[1][2][5][8]
pKa (conjugate acid)	0.5 (at 25 °C)	[1][8]
Flash Point	174 °C (345 °F)	[1][3]
Vapor Density	4.65 (relative to air)	[3][8]
Vapor Pressure	1 mm Hg (at 114 °C)	[8]

Spectroscopic Data for Characterization

Spectroscopic analysis is fundamental for the identification and purity assessment of **acetanilide** in a research setting. The key spectral features are summarized below.

Spectroscopic Technique	Feature	Chemical Shift / Wavenumber	Source(s)
¹ H NMR	Methyl Protons (CH ₃)	~2.1 ppm	[10] [11]
para-Aromatic Proton	~7.0 ppm	[10] [11]	
meta-Aromatic Protons	~7.2 ppm	[10] [11]	
ortho-Aromatic Protons	~7.4 ppm	[10] [11]	
Amide Proton (NH)	~8.75 ppm	[10] [11]	
¹³ C NMR	Methyl Carbon (CH ₃)	~24.1 ppm	[10] [11]
ortho-Aromatic Carbons	~120.4 ppm	[10] [11]	
para-Aromatic Carbon	~124.1 ppm	[10] [11]	
meta-Aromatic Carbons	~128.7 ppm	[10] [11]	
ipso-Aromatic Carbon	~138.2 ppm	[10] [11]	
Carbonyl Carbon (C=O)	~169.5 ppm	[10] [11]	[12]
Infrared (IR) Spectroscopy	N-H Stretch	3200–3500 cm ⁻¹	
Aromatic C-H Stretch	3000–3100 cm ⁻¹	[12]	
Carbonyl (Amide I) Stretch (C=O)	1650–1700 cm ⁻¹	[12]	

Synthesis and Purification Protocols

Acetanilide is most commonly synthesized in the laboratory via the acetylation of aniline using acetic anhydride.[\[1\]](#)[\[5\]](#)[\[13\]](#) The reaction is a classic example of nucleophilic acyl substitution.[\[13\]](#)[\[14\]](#)

Experimental Protocol: Synthesis of Acetanilide

This protocol describes the preparation of **acetanilide** from aniline and acetic anhydride.

Materials:

- Aniline ($\text{C}_6\text{H}_5\text{NH}_2$)
- Acetic anhydride ($(\text{CH}_3\text{CO})_2\text{O}$)
- Glacial acetic acid (CH_3COOH) or concentrated Hydrochloric Acid (HCl)
- Sodium acetate (CH_3COONa) solution (if using HCl)
- Distilled water
- Ice
- Round-bottom flask or Erlenmeyer flask
- Reflux condenser (optional, for heating)
- Beaker
- Stirring rod
- Buchner funnel and filter flask for vacuum filtration

Procedure:

- In a flask, combine 5 mL of aniline with 10 mL of a 1:1 mixture of acetic acid and acetic anhydride.^[2] Alternatively, dissolve aniline in a small amount of hydrochloric acid and water.^{[14][15]}
- Gently heat the mixture under reflux for 15-20 minutes.^{[2][16]} If using the HCl method, slowly add the acetic anhydride, followed by a solution of sodium acetate to regenerate the free aniline nucleophile.^{[14][15]}

- While still hot, pour the reaction mixture into a beaker containing approximately 100 mL of ice-cold water, stirring continuously.[2][16] This will cause the crude **acetanilide** to precipitate out of the solution.
- Stir the mixture vigorously to hydrolyze any excess acetic anhydride.[16]
- Cool the mixture in an ice bath for 15-20 minutes to ensure complete crystallization of the product.[14]
- Collect the crude **acetanilide** precipitate by vacuum filtration using a Buchner funnel.[14][17]
- Wash the crystals on the filter paper with small portions of ice-cold water to remove soluble impurities.[14]
- Allow the crude product to air dry before proceeding with purification.

Experimental Protocol: Purification by Recrystallization

The crude **acetanilide** is purified by recrystallization from water, leveraging its higher solubility in hot water compared to cold water.[13][17][18]

Materials:

- Crude **acetanilide**
- Distilled water
- Erlenmeyer flasks
- Hot plate
- Boiling chips
- Activated charcoal (optional, for decolorizing)
- Buchner funnel and filter flask

Procedure:

- Transfer the crude **acetanilide** to a 125-mL Erlenmeyer flask.[18]
- Add approximately 50 mL of water and a boiling chip.[18] Heat the mixture on a hot plate until the water boils and the **acetanilide** dissolves completely.[18][19] Add a minimum amount of additional hot water dropwise only if necessary to fully dissolve the solid.[19]
- If the solution is colored, remove it from the heat, allow it to cool slightly, and add a small amount of activated charcoal to adsorb colored impurities.[16][18] Reheat the solution to boiling.
- Perform a hot filtration to remove the charcoal and any other insoluble impurities.[19]
- Allow the clear filtrate to cool slowly to room temperature. Do not disturb the flask, as slow cooling promotes the formation of larger, purer crystals.[20]
- Once the flask has reached room temperature, place it in an ice-water bath for at least 10 minutes to maximize crystal formation.[19]
- Collect the purified crystals by vacuum filtration.[19]
- Wash the crystals with a small amount of ice-cold water.[19]
- Dry the pure **acetanilide** crystals on the filter paper with the vacuum on for 5-10 minutes, then transfer to a watch glass to dry completely.[19] The purity can be verified by its melting point, which should be sharp and within the range of 114-116°C.[14]

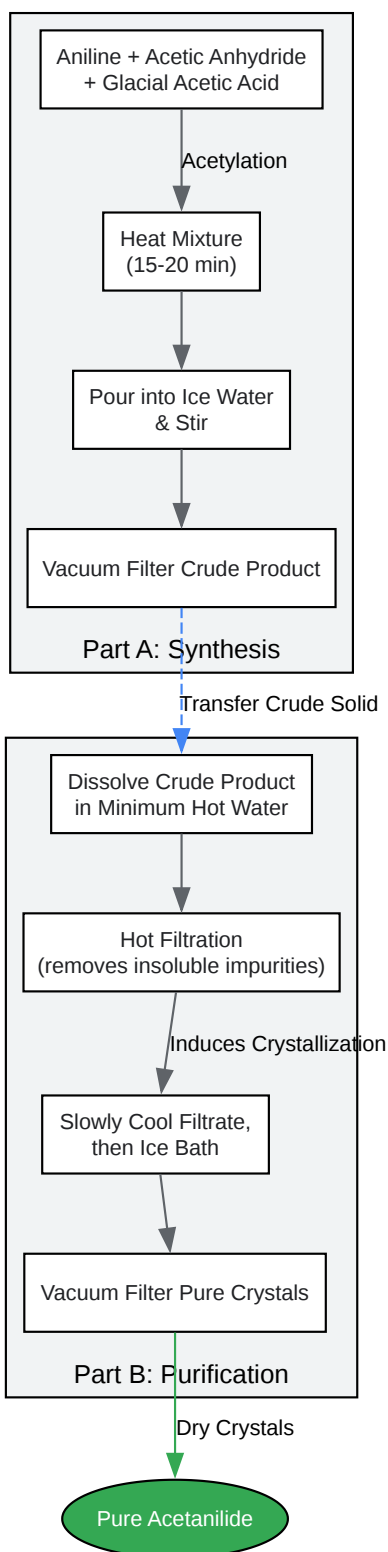


Diagram 1: Acetanilide Synthesis and Purification Workflow

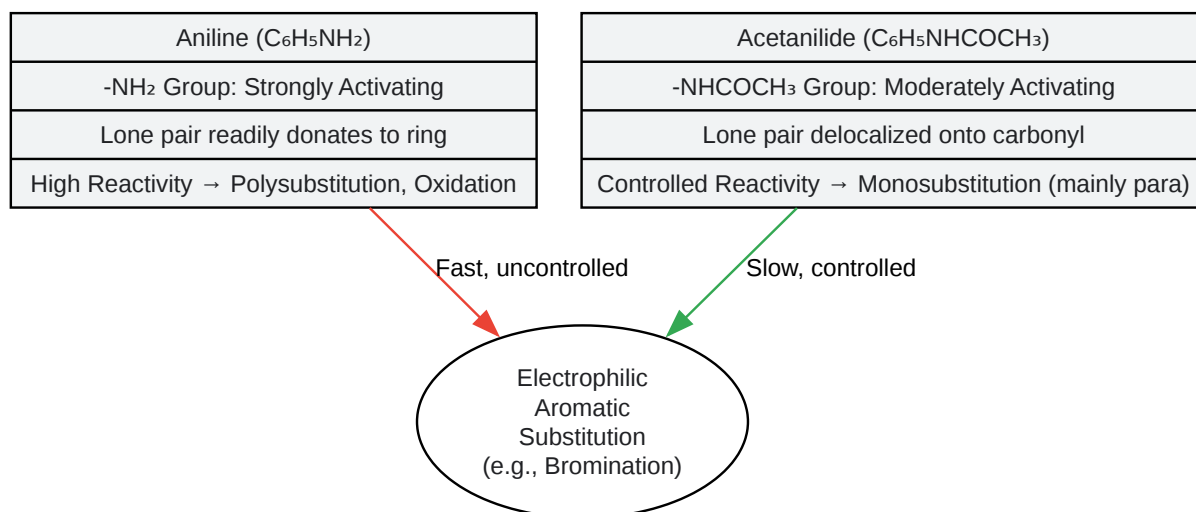


Diagram 2: Reactivity Comparison in Electrophilic Substitution

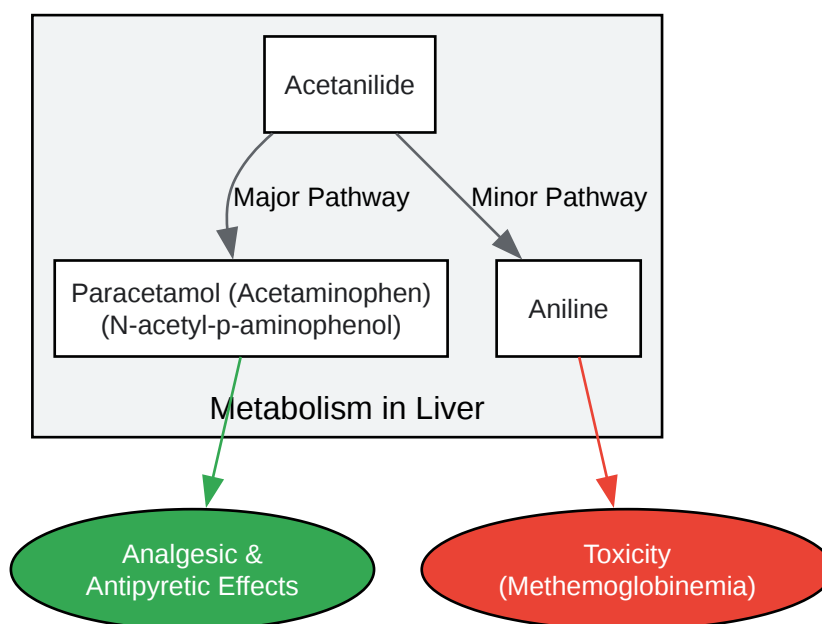


Diagram 3: Metabolic Pathways of Acetanilide

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